

# A Comprehensive Technical Guide to Calcitriol-13C3: Chemical Structure, Synthesis, and Biological Signaling

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## Compound of Interest

Compound Name: Calcitriol-13C3

Cat. No.: B11939766

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Calcitriol-13C3**, an isotopically labeled form of Calcitriol, the biologically active metabolite of Vitamin D. This document covers its chemical structure, a plausible synthetic pathway, and its critical role in cellular signaling pathways. The information presented is intended to support research and development activities where **Calcitriol-13C3** is utilized, particularly in studies requiring a stable internal standard for mass spectrometry-based quantification.

## Chemical Structure and Physicochemical Properties

**Calcitriol-13C3** is Calcitriol that has been chemically modified to incorporate three carbon-13 (<sup>13</sup>C) isotopes. This isotopic labeling increases the molecular weight of the compound by three units, allowing it to be distinguished from its endogenous, unlabeled counterpart by mass spectrometry, without altering its chemical properties. This makes it an ideal internal standard for quantitative bioanalysis.<sup>[1][2]</sup>

The fundamental structure of Calcitriol consists of a steroid backbone, characterized by four fused rings (A, B, C, and D), and a side chain. The key structural features conferring its biological activity are the hydroxyl groups at positions 1 $\alpha$ , 3 $\beta$ , and 25.

## Quantitative Data

The key quantitative data for Calcitriol and its  $^{13}\text{C}$ -labeled analog are summarized in the table below.

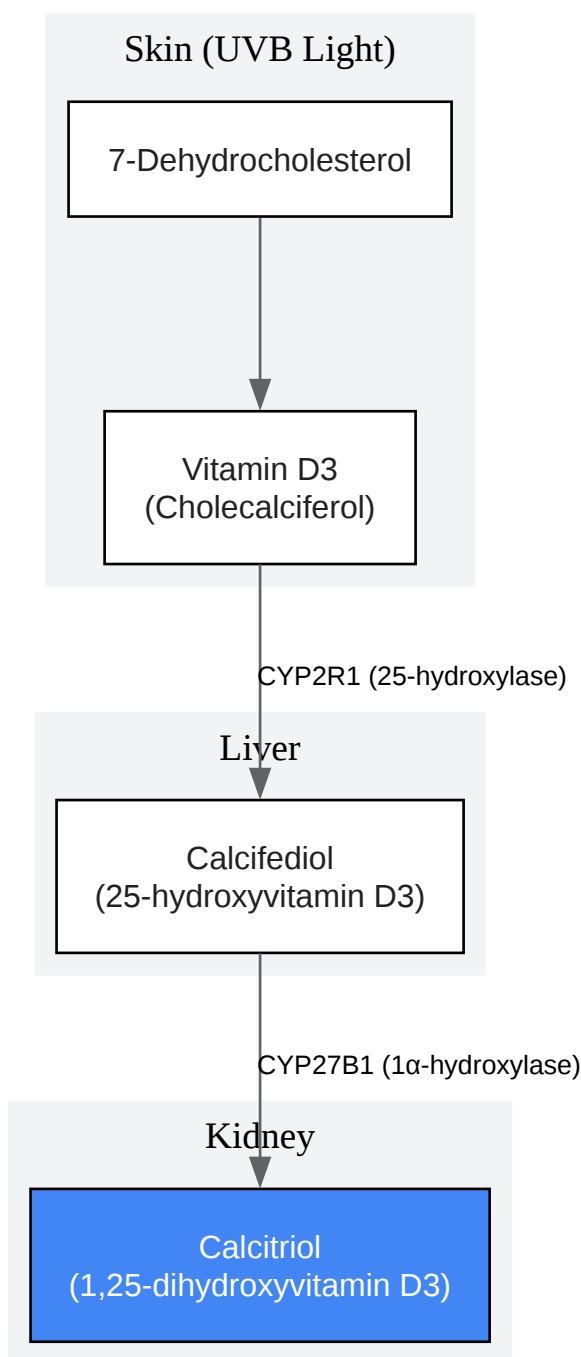
Property	Calcitriol (Unlabeled)	Calcitriol- $^{13}\text{C}$ 3
Molecular Formula	$\text{C}_{27}\text{H}_{44}\text{O}_3$ <a href="#">[3]</a> <a href="#">[4]</a>	$\text{C}_{24}^{13}\text{C}_3\text{H}_{44}\text{O}_3$ <a href="#">[2]</a>
Molar Mass	416.64 g/mol <a href="#">[3]</a> <a href="#">[4]</a>	Approx. 419.66 g/mol
Synonyms	1 $\alpha$ ,25-Dihydroxyvitamin D <sub>3</sub> , 1,25(OH) <sub>2</sub> D <sub>3</sub>	1,25-Dihydroxyvitamin D <sub>3</sub> - $^{13}\text{C}$ 3 <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	32222-06-3 <a href="#">[3]</a>	Not available

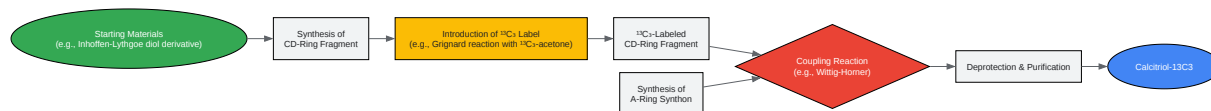
## Synthesis Pathway

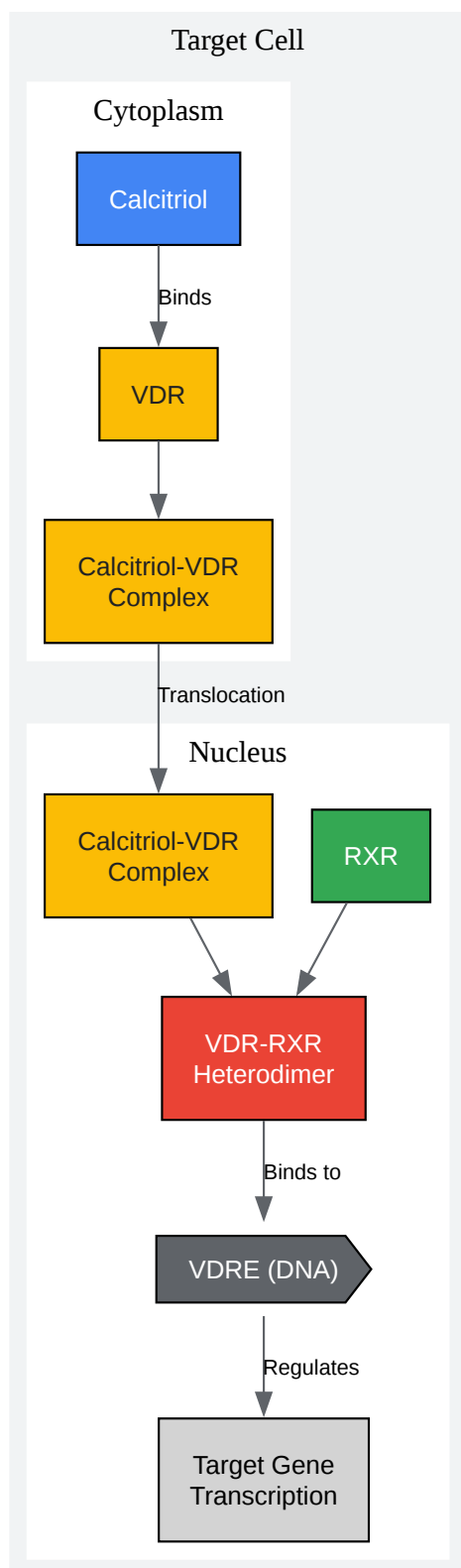
The synthesis of **Calcitriol- $^{13}\text{C}$ 3** involves a multi-step chemical process. While the precise, proprietary methods used by commercial manufacturers are not publicly disclosed, a plausible pathway can be constructed based on established total synthesis routes for Calcitriol and common isotopic labeling techniques. The general strategy involves the synthesis of the A-ring and the CD-ring system (the hydrindanone core), followed by their coupling. The  $^{13}\text{C}$  labels are typically introduced into a precursor of one of these fragments.

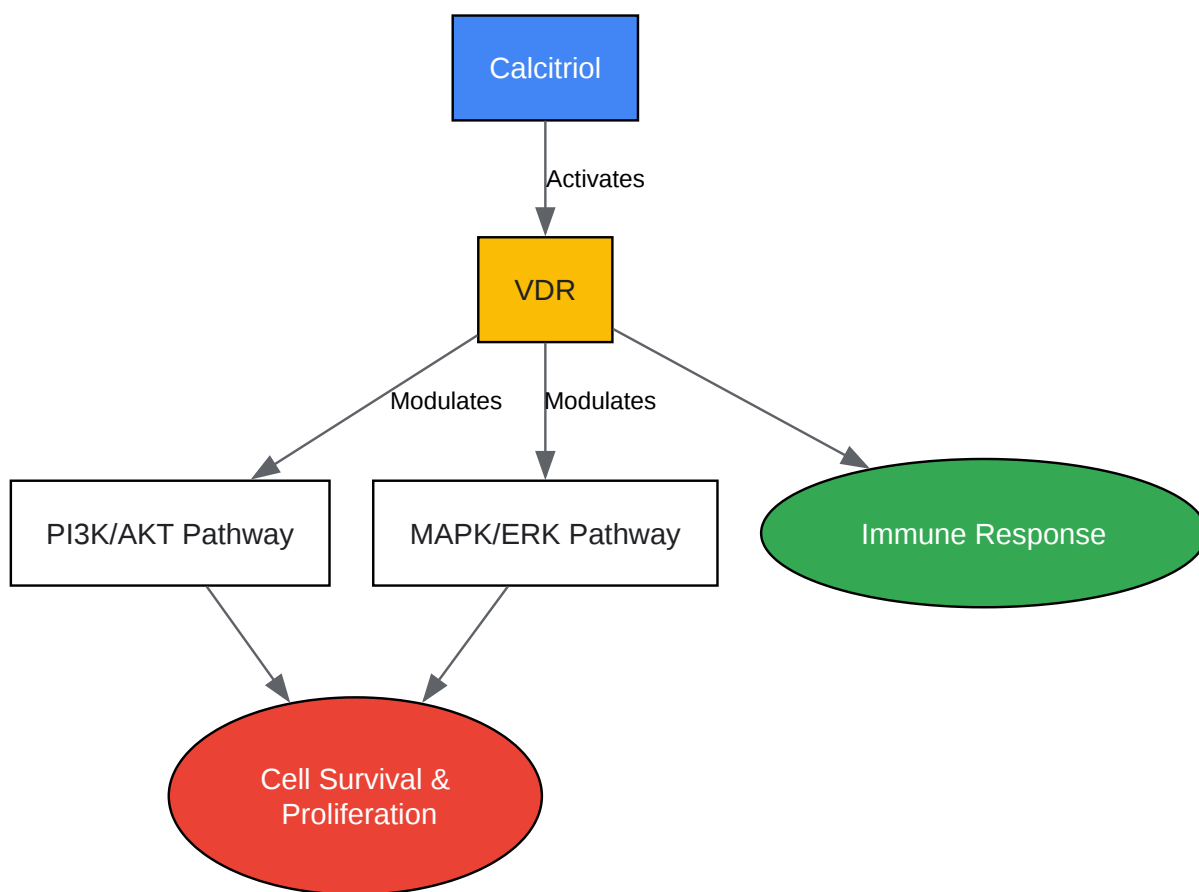
## Biosynthesis of Endogenous Calcitriol

To understand the context, it is useful to first visualize the natural production of Calcitriol in the body. This is a tightly regulated enzymatic pathway occurring in the skin, liver, and kidneys.[\[8\]](#)









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